

Dimethylchlorophosphite molecular weight and formula

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Compound of Interest

Compound Name: **Dimethylchlorophosphite**

Cat. No.: **B15290410**

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Technical Guide: Dimethylchlorophosphite

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental physicochemical properties of **dimethylchlorophosphite**, a key reagent in various chemical syntheses.

Physicochemical Data

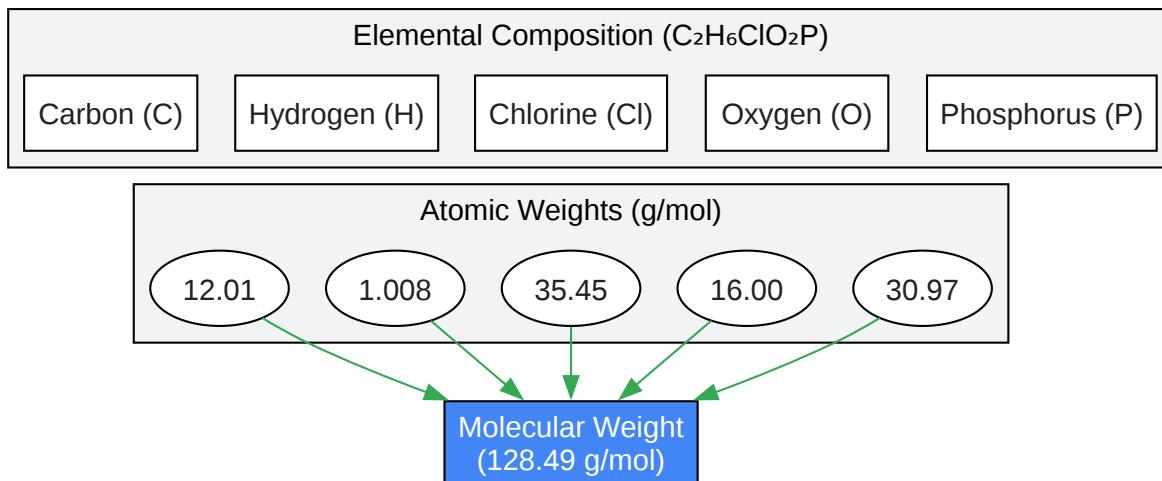
The essential molecular information for **dimethylchlorophosphite** is summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	$C_2H_6ClO_2P$ [1][2][3][4]
Molecular Weight	128.49 g/mol [1][2][3]
CAS Number	3743-07-5 [1][2][3][4]

Logical Relationship of Molecular Components

The molecular formula dictates the molecular weight, which is a fundamental property for any chemical compound. The relationship between the elemental composition and the final

molecular weight is illustrated in the diagram below.



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Fig. 1: Calculation of Molecular Weight

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